

2-Methoxyethoxymethyl Chloride: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	2-Methoxyethoxymethyl chloride	
Cat. No.:	B142252	Get Quote

Introduction

2-Methoxyethoxymethyl chloride, commonly abbreviated as MEM chloride, is a crucial reagent in modern organic synthesis, primarily utilized as a protecting group for alcohols and other sensitive functional groups.[1][2] Its widespread application in the synthesis of complex molecules, including pharmaceuticals and natural products, stems from the stability of the resulting MEM ether across a broad spectrum of reaction conditions and the ability to deprotect it under specific, mild acidic conditions.[1] This technical guide provides an in-depth overview of the physical properties, synthesis, and applications of **2-Methoxyethoxymethyl chloride**, tailored for researchers, scientists, and professionals in drug development.

Core Properties and Specifications

The fundamental physicochemical properties of **2-Methoxyethoxymethyl chloride** are summarized in the table below, providing a quick reference for experimental design and implementation.



Property	Value	Source
CAS Number	3970-21-6	[1][3]
Molecular Formula	C4H9ClO2	
Molecular Weight	124.57 g/mol	[4]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	50-52 °C at 13 mmHg	[4]
Density	1.091 g/mL at 25 °C	[5][4]
Refractive Index (n20/D)	1.427	[5][4]
Flash Point	54 °C (129.2 °F) - closed cup	[4]
Solubility	Hydrolyzes with water	[5]
Storage Temperature	2-8°C	[4]

Synthesis and Purification Protocols

The synthesis of **2-Methoxyethoxymethyl chloride** is a well-established procedure in organic chemistry. The following section details a classical preparative route and a common purification method.

Experimental Protocol: Synthesis of 2-Methoxyethoxymethyl Chloride

This protocol is based on the chloromethylation of 2-methoxyethanol.

Materials:

- 2-Methoxyethanol
- Paraformaldehyde or s-trioxane
- Anhydrous hydrogen chloride (HCl) gas



- Pentane
- Anhydrous magnesium sulfate (MgSO4)

Procedure:

- In a suitable reaction vessel equipped with a gas inlet tube and a stirrer, combine 2methoxyethanol and paraformaldehyde (or s-trioxane).
- With continuous stirring, bubble a stream of dry hydrogen chloride gas through the mixture.
 Continue the HCl addition until a clear solution is obtained.
- Upon completion of the reaction, dilute the mixture with pentane.
- Dry the organic layer over anhydrous magnesium sulfate for approximately 3 hours at 5°C.
- · Filter to remove the drying agent.
- Evaporate the pentane under reduced pressure.
- The resulting residue is then purified by fractional distillation in a vacuum to yield 2-Methoxyethoxymethyl chloride.[2]

Experimental Protocol: Purification of 2- Methoxyethoxymethyl Chloride

This protocol is intended for purifying commercially available or synthesized **2-Methoxyethoxymethyl chloride** that may contain impurities such as methoxyethanol, formaldehyde, and HCI.[2]

Materials:

- Impure 2-Methoxyethoxymethyl chloride
- Apparatus for fractional distillation under vacuum

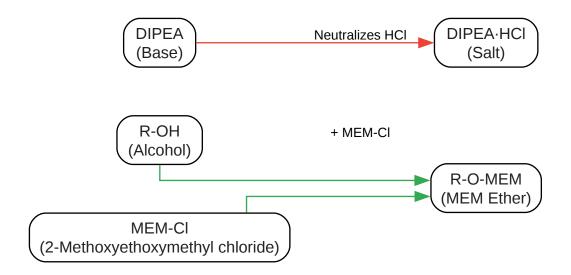
Procedure:



- Set up a fractional distillation apparatus suitable for vacuum distillation.
- Charge the distillation flask with the impure 2-Methoxyethoxymethyl chloride.
- Carefully apply vacuum and heat to the distillation flask.
- Collect the fraction that distills at 50-52 °C under a pressure of 13 mmHg. This fraction corresponds to the purified 2-Methoxyethoxymethyl chloride.[5][4]
- Store the purified product at 2-8°C under an inert atmosphere to prevent degradation due to moisture sensitivity.[4]

Application in Organic Synthesis: Protection of Alcohols

A primary application of **2-Methoxyethoxymethyl chloride** is the protection of hydroxyl groups. The MEM group is introduced by reacting an alcohol with MEM chloride in the presence of a non-nucleophilic base, such as N,N-diisopropylethylamine (DIPEA).[1] This reaction forms a stable MEM ether, effectively masking the reactive hydroxyl group during subsequent synthetic steps.



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Caption: Protection of an alcohol using MEM-Cl.



The subsequent removal of the MEM protecting group, or deprotection, is typically achieved under mild acidic conditions, for instance, using Lewis acids or Brønsted acids, which regenerates the original hydroxyl group.[1]

Safety Information

2-Methoxyethoxymethyl chloride is a hazardous chemical and must be handled with appropriate safety precautions. It is a flammable liquid and vapor.[3][4][6] It is fatal if swallowed, in contact with skin, or if inhaled, and may cause cancer.[3][6] It is crucial to work in a well-ventilated area, preferably a fume hood, and to use personal protective equipment, including gloves, safety goggles, and a lab coat.[4][6] Always consult the Safety Data Sheet (SDS) before handling this compound.[6]

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